

In-Depth Technical Guide: C.I. 42563 Safety and Handling

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Compound of Interest

Compound Name: Basic Blue 8

Cat. No.: B1221837

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for C.I. 42563, also known as Victoria Blue R, **Basic Blue 8**, and Fat Blue 4R. The following sections detail toxicological data, personal protective equipment (PPE) recommendations, emergency procedures, and proper storage and disposal methods. This document is intended for use by professionals in research and development environments.

Toxicological Data

The available toxicological data for C.I. 42563 indicates that it is harmful if swallowed and may cause irritation to the eyes.[1][2] Long-term exposure to high concentrations of the dust may lead to changes in lung function.[3] It is classified as Acute Toxicity, Category 4 (H302).[1][2]

Toxicity Data for C.I. 42563	
Acute Oral Toxicity (LD50)	960 mg/kg (Rat)[3]
Acute Subcutaneous Toxicity (LD50)	1408 mg/kg (Mouse)[3]
Carcinogenicity	Carcinogenic by RTECS criteria[3]

Eye Irritation: Direct contact with the eyes may cause transient discomfort, including tearing and redness.[3] For cationic dyes, exposure to rabbit eyes has shown initial staining that, while disappearing within a day, can be followed by the cornea becoming translucent and greyish.[3]

In severe cases, opacity may increase, and the cornea can soften, potentially leading to necrosis and permanent opacification.[3]

Skin Irritation: While skin contact is not generally thought to produce harmful health effects based on animal models, it is recommended to wash the skin with soap and water immediately after contact.[3][4] If irritation persists, medical attention should be sought.[4]

Experimental Protocols

Detailed experimental protocols for the toxicological data cited above are based on standardized OECD guidelines.

Acute Oral Toxicity (LD50)

The acute oral toxicity of C.I. 42563 was likely determined following a protocol similar to the OECD Guideline for the Testing of Chemicals, Section 4. This involves the administration of the substance to fasted animals in graduated doses to determine the dose at which 50% of the test animals die.

Eye Irritation

Eye irritation potential is typically assessed using the Draize test in rabbits, as outlined in OECD Guideline 405. A measured amount of the substance is applied to one eye of a rabbit, with the other eye serving as a control. The eyes are then observed for signs of irritation such as redness, swelling, and discharge at specific intervals.

Mutagenicity (Ames Test)

While specific results for C.I. 42563 are not readily available, the mutagenic potential of chemical substances is commonly evaluated using the Ames test (OECD Guideline 471). This test utilizes strains of *Salmonella typhimurium* with mutations in the histidine synthesis gene. The substance is tested for its ability to cause a reverse mutation, allowing the bacteria to grow on a histidine-free medium.

Personal Protective Equipment (PPE)

To minimize exposure to C.I. 42563, the following personal protective equipment is recommended.[2]

PPE for Handling C.I. 42563	
Eye Protection	Safety glasses with side-shields or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or PVC).
Body Protection	Laboratory coat or other protective clothing to prevent skin contact.
Respiratory Protection	A NIOSH-approved respirator is recommended if ventilation is inadequate or if dust is generated.

Handling and Storage

Handling:

- Avoid contact with skin and eyes.[2]
- Do not breathe dust.[2]
- Ensure adequate ventilation in the handling area.[2]
- Wash hands thoroughly after handling.[5]

Storage:

- Keep container tightly closed in a dry and well-ventilated place.[2]
- Store away from incompatible materials such as strong oxidizing agents.[3]
- Keep in a cool place.[1]

Emergency Procedures

First Aid Measures:

- After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes.[4] If irritation persists, seek medical attention.[4]
- After skin contact: Wash off with soap and plenty of water.[4] If irritation persists, seek medical attention.[4]
- After inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[6]
- After ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[6]

Fire-Fighting Measures:

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Specific hazards: May emit toxic fumes under fire conditions.[3]
- Protective equipment: Wear self-contained breathing apparatus for firefighting if necessary. [6]

Accidental Release Measures:

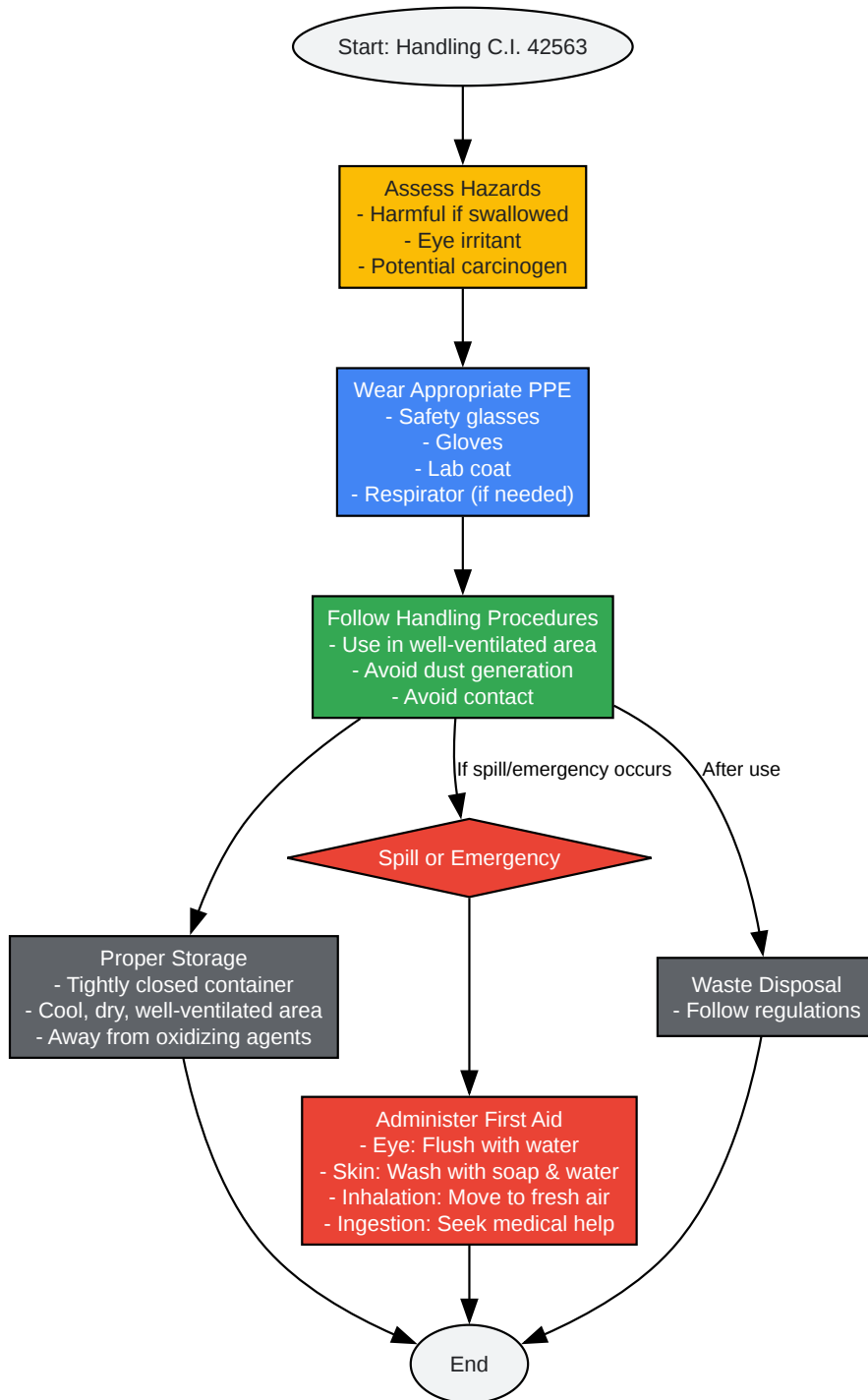
- Wear appropriate personal protective equipment.[2]
- Avoid dust formation.[6]
- Sweep up and shovel. Keep in suitable, closed containers for disposal.[7]
- Do not let product enter drains.[6]

Disposal Considerations

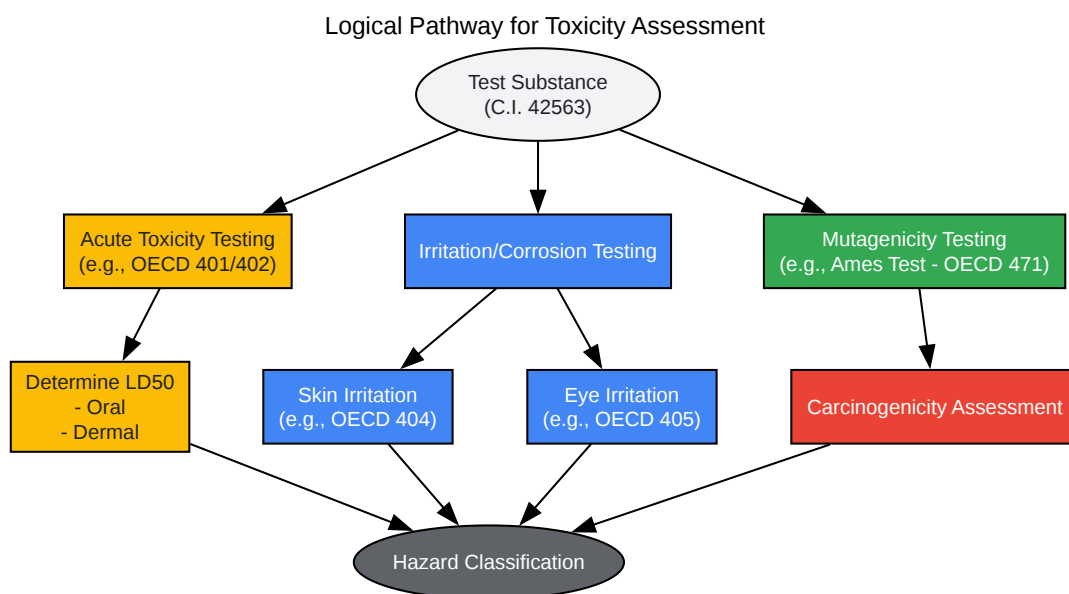
Dispose of waste in accordance with local, state, and federal regulations.[3]

Visualizations

Workflow for Safe Handling of C.I. 42563

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Caption: Workflow for the safe handling of C.I. 42563.



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Caption: Logical pathway for assessing the toxicity of a chemical substance.

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References

- 1. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 2. biognost.com [biognost.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]

- 4. chemiis.com [chemiis.com]
- 5. carlroth.com [carlroth.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. und-nd.safeschoolssds.com [und-nd.safeschoolssds.com]
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